

Application of GC-MS for Volatile Nitrosamine Analysis in Deucravacitinib

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Compound of Interest

Compound Name: *N*-nitroso-deucravacitinib

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the application of Gas Chromatography-Mass Spectrometry (GC-MS) for the quantitative analysis of volatile N-nitrosamine impurities in the active pharmaceutical ingredient (API) deucravacitinib. The methodologies outlined are based on established and validated procedures for nitrosamine analysis in pharmaceuticals, adapted for the specific context of deucravacitinib.

Introduction

N-nitrosamines are a class of chemical compounds classified as probable human carcinogens by international regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[1] Their presence in pharmaceutical products, even at trace levels, is a significant safety concern.[2] Consequently, stringent regulatory requirements mandate that pharmaceutical manufacturers perform rigorous risk assessments and testing to control the levels of these impurities in their products.[3][4][5]

Deucravacitinib, an oral, selective tyrosine kinase 2 (TYK2) inhibitor, is a novel treatment for moderate-to-severe plaque psoriasis.[6] As with all pharmaceutical products, ensuring the

purity and safety of deucravacitinib is paramount. While the formation of **N-nitroso-deucravacitinib** has been described as chemically unlikely due to the electronic and steric properties of the molecule, regulatory guidance necessitates a thorough evaluation for the potential presence of other volatile nitrosamines that could arise from manufacturing processes, raw materials, or degradation.[7]

GC-MS is a powerful and widely accepted analytical technique for the separation and quantification of volatile and semi-volatile nitrosamines at trace levels.[8] Its high sensitivity and selectivity, particularly when coupled with a triple quadrupole mass spectrometer (GC-MS/MS), make it an ideal choice for meeting the low detection limits required by regulatory agencies.[8]
[9]

Experimental Protocols

The following protocols describe the sample preparation and GC-MS analysis for the determination of volatile nitrosamines in deucravacitinib.

2.1. Sample Preparation: Liquid-Liquid Extraction

This protocol is suitable for the extraction of a broad range of volatile nitrosamines from the deucravacitinib API.

Materials:

- Deucravacitinib API
- Dichloromethane (DCM), GC grade
- 1 M Sodium Hydroxide (NaOH) solution
- Internal Standard (ISTD) solution (e.g., N-Nitrosodimethylamine-d6)
- 15 mL centrifuge tubes
- Vortex mixer
- Centrifuge

- Syringe filter (0.45 μm)
- Autosampler vials

Procedure:

- Weigh approximately 250 mg of the deucravacitinib API into a 15 mL centrifuge tube.[\[10\]](#)
- Add 10 mL of 1 M NaOH solution to the tube.[\[10\]](#)
- Vortex the mixture briefly and then shake vigorously for at least 5 minutes to ensure complete dispersion of the API.[\[10\]](#)
- Spike the sample with an appropriate volume of the internal standard solution.
- Add 2.0 mL of dichloromethane to the suspension.[\[10\]](#)
- Vortex the tube briefly, followed by shaking for a minimum of 5 minutes to facilitate the extraction of nitrosamines into the organic phase.[\[10\]](#)
- Centrifuge the suspension at approximately 10,000 x g for at least 5 minutes to achieve phase separation.[\[10\]](#)
- Carefully remove the upper aqueous layer.[\[10\]](#)
- Transfer the lower organic (dichloromethane) layer into an autosampler vial using a syringe fitted with a 0.45 μm filter.
- The sample is now ready for GC-MS analysis.

2.2. GC-MS/MS Analytical Method

This method is optimized for the sensitive and selective detection of common volatile nitrosamines.

Instrumentation:

- Gas Chromatograph: Agilent 8890 GC, or equivalent[\[9\]](#)

- Mass Spectrometer: Agilent 7010B GC/MS/MS, or equivalent[9]
- GC Column: A mid-polarity column, such as a (5%-phenyl)-methylpolysiloxane stationary phase, is commonly used.[9]

GC-MS/MS Parameters:

Parameter	Value	Citation
GC Parameters		
Injection Mode	Splitless	[11]
Inlet Temperature	250 °C	[9]
Carrier Gas	Helium	[9]
Oven Program	70 °C for 4 min; ramp at 20 °C/min to 240 °C, hold for 3.5 min	[2]
MS Parameters		
Ion Source	Electron Ionization (EI)	[9]
MS Source Temperature	230 °C	[2]
Quadrupole Temperature	150 °C	[2]
Acquisition Mode	Multiple Reaction Monitoring (MRM)	[9]

MRM Transitions: Specific MRM transitions for each target nitrosamine should be optimized for the instrument in use. The following are examples of common transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)
N-Nitrosodimethylamine (NDMA)	74	42
N-Nitrosodiethylamine (NDEA)	102	44, 56
N-Nitrosodiisopropylamine (NDIPA)	130	43, 88
N-Nitroso-di-n-butylamine (NDBA)	158	57, 102

Quantitative Data Summary

The following tables summarize the typical quantitative performance data for the analysis of volatile nitrosamines by GC-MS. These values are indicative and should be verified through method validation for the specific matrix and instrumentation used.

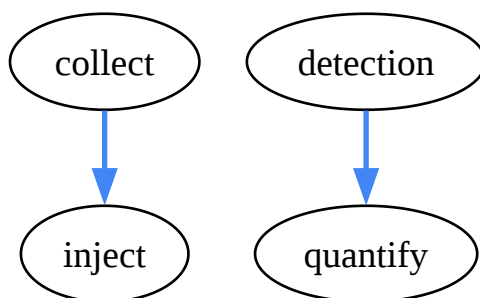
Table 1: Limits of Detection (LOD) and Quantitation (LOQ) for Volatile Nitrosamines

Nitrosamine	LOD (ppb)	LOQ (ppb)	Citation
N-Nitrosodimethylamine (NDMA)	< 3	15	[8] [10]
N-Nitrosodiethylamine (NDEA)	< 3	15	[8] [10]
N-Nitrosodiisopropylamine (NDIPA)	< 3	-	[8]
N-Nitroso-di-n-butylamine (NDBA)	< 3	-	[8]

Table 2: Linearity and Recovery Data

Parameter	Typical Range/Value	Citation
Linearity (R^2)	> 0.995	[8]
Recovery	70 - 130%	[12]
Precision (RSD)	$\leq 7.65\%$	[13]

Visualizations



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